

# Navigating the Safety Profile of TmPyPB: An In-depth Technical Guide

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## Compound of Interest

Compound Name: TmPyPB

Cat. No.: B1422272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **TmPyPB** (1,3,5-Tri(m-pyridin-3-ylphenyl)benzene), a material primarily utilized in the field of organic electronics. This document is intended to equip researchers, scientists, and drug development professionals with the necessary information for safe handling, storage, and use of this compound.

Disclaimer: It is crucial to distinguish **TmPyPB** (CAS No. 921205-03-0), the subject of this guide, from a similarly abbreviated porphyrin derivative, 5,10,15,20-Tetrakis(N-methyl-4-pyridyl)porphyrin tetrakis(p-toluenesulfonate) (CAS No. 36951-72-1), sometimes referred to as TmPyP. The latter compound possesses a different chemical structure and distinct safety profile, including skin and eye irritation properties. This guide pertains exclusively to **TmPyPB** (CAS No. 921205-03-0).

## Chemical and Physical Properties

**TmPyPB** is a white, crystalline powder. A summary of its key quantitative properties is presented in Table 1 for easy reference.

Property	Value	Reference
Chemical Name	1,3,5-Tri(m-pyridin-3-ylphenyl)benzene	[1]
Synonyms	Tm3PyPB, 1,3,5-Tris(3-pyridyl-3-phenyl)benzene	[1]
CAS Number	921205-03-0	[1]
Molecular Formula	C39H27N3	[1]
Molecular Weight	537.65 g/mol	[2]
Melting Point	195 - 200 °C	[1]
Appearance	White powder/crystals	[1]
Purity	>99.0% (sublimed)	[2]
HOMO/LUMO	HOMO 6.75 eV, LUMO 2.75 eV	[2]
Absorption (in DCM)	$\lambda_{\text{max}}$ 254 nm	[2]
Fluorescence (in DCM)	$\lambda_{\text{em}}$ 353 nm	[2]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and Regulation (EC) No. 1272/2008, **TmPyPB** is not classified as a hazardous substance or mixture.[1]

- GHS Classification: Not a hazardous substance or mixture.
- Label Elements: The product does not require labelling in accordance with EC directives or respective national laws.[1]
- Other Hazards: This substance/mixture contains no components considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[1]

# Experimental Protocols for Safe Handling and Storage

Adherence to proper laboratory protocols is essential for the safe handling of any chemical substance. The following sections detail the recommended procedures for **TmPyPB**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **TmPyPB** to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

## Handling Procedures

- Use in a well-ventilated area.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

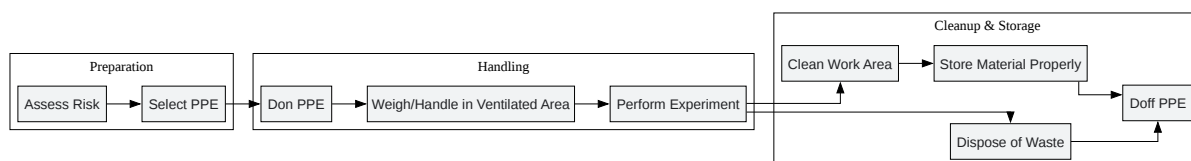
## Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.

## Spill and Disposal Procedures

- Spill: In case of a spill, avoid creating dust. Sweep up the material and place it in a suitable container for disposal.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.



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Caption: General workflow for the safe handling of chemical powders like **TmPyPB**.

## First Aid Measures

- After Inhalation: Move the person to fresh air.
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Rinse mouth with water. Consult a physician.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards Arising from the Substance or Mixture: Carbon oxides, nitrogen oxides (NO<sub>x</sub>).
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

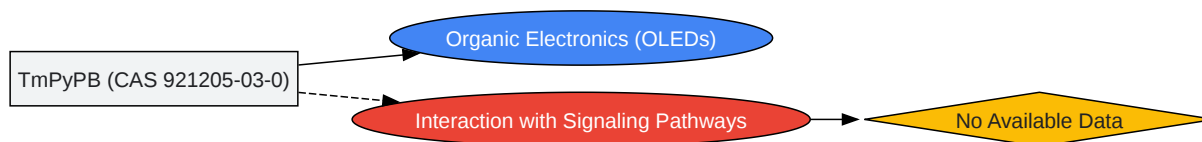
## Toxicological Information

There is limited toxicological data available for **TmPyPB**. It is important to handle the material with care, assuming unknown hazards.

Toxicological Endpoint	Data	Reference
Acute Toxicity	No data available	<a href="#">[1]</a>
Skin Corrosion/Irritation	No data available	<a href="#">[1]</a>
Serious Eye Damage/Irritation	No data available	<a href="#">[1]</a>
Respiratory or Skin Sensitization	No data available	<a href="#">[1]</a>
Germ Cell Mutagenicity	No data available	<a href="#">[1]</a>
Carcinogenicity	No data available	<a href="#">[1]</a>
Reproductive Toxicity	No data available	<a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	No data available	<a href="#">[1]</a>
Specific Target Organ Toxicity (Repeated Exposure)	No data available	<a href="#">[1]</a>
Aspiration Hazard	No data available	<a href="#">[1]</a>

## Biological Signaling Pathways

Currently, there is no available information in the scientific literature to suggest that **TmPyPB** interacts with biological signaling pathways. Its primary application is in organic electronics, and it has not been investigated for pharmaceutical or biological purposes.[\[2\]](#) Therefore, diagrams of signaling pathways are not applicable to this material.



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Caption: Logical relationship showing the application focus of **TmPyPB** and the lack of data on biological interactions.

## Conclusion

**TmPyPB** (1,3,5-Tri(m-pyridin-3-ylphenyl)benzene) is a non-hazardous material according to current regulations, with its primary use in the field of organic electronics. While extensive toxicological data is not available, adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential. There is no evidence to suggest that **TmPyPB** interacts with biological signaling pathways. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) from their supplier before use.

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## References

- 1. [downloads.ossila.com](https://downloads.ossila.com) [downloads.ossila.com]
- 2. [ossila.com](https://ossila.com) [ossila.com]
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